

safety and handling of 2-Bromo-1-chloro-3,5-difluorobenzene

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Compound of Interest

Compound Name: 2-Bromo-1-chloro-3,5-difluorobenzene

Cat. No.: B1524275

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An In-depth Technical Guide to the Safe Handling of **2-Bromo-1-chloro-3,5-difluorobenzene**

Introduction: Understanding the Molecule

2-Bromo-1-chloro-3,5-difluorobenzene is a halogenated aromatic compound with the molecular formula $C_6H_2BrClF_2$.^[1] Its unique substitution pattern makes it a valuable and versatile intermediate in modern organic synthesis, particularly within the fields of pharmaceutical and agrochemical development.^{[2][3]} The presence of bromine, chlorine, and fluorine atoms on the benzene ring provides multiple reactive sites for various cross-coupling reactions, nucleophilic substitutions, and other transformations, enabling the construction of complex molecular architectures.^[1]

However, the same reactivity and chemical properties that make this compound useful also necessitate a thorough understanding of its potential hazards. This guide, intended for laboratory researchers and drug development professionals, provides a comprehensive overview of the safety protocols and handling procedures required to work with **2-Bromo-1-chloro-3,5-difluorobenzene** responsibly. The causality behind each recommendation is explained to foster a deep-rooted culture of safety and scientific integrity.

Section 1: Physicochemical and Hazard Profile

A foundational aspect of safe handling is a complete understanding of the compound's physical properties and inherent hazards. This data informs every aspect of risk assessment, from

storage to emergency response.

1.1: Physical and Chemical Properties

The compound is typically a colorless to light yellow liquid or crystalline solid under standard conditions.^[2] Its solubility in common organic solvents like ethanol, acetone, and ether facilitates its use in a variety of reaction media.^[2]

Property	Value	Source
CAS Number	1020198-58-6	[4]
Molecular Formula	C ₆ H ₂ BrClF ₂	[1] [4]
Molecular Weight	227.43 g/mol	[1] [4]
Appearance	Colorless to light yellow liquid or crystalline solid	[2]
Boiling Point	~184-200 °C (Predicted/Reported)	[2]
Melting Point	~85-87 °C	[2]
Density	~1.81-1.86 g/cm ³ (Predicted)	[2]
Solubility	Soluble in organic solvents (e.g., ether, methanol)	[2] [3]

1.2: GHS Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **2-Bromo-1-chloro-3,5-difluorobenzene** is classified as a hazardous substance. The primary risks are associated with irritation and acute toxicity.^[4] Understanding these classifications is not merely a regulatory formality; it is the scientific basis for all subsequent safety protocols.

Hazard Class	GHS Code	Hazard Statement	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[4]
Skin Corrosion/Irritation	H315	Causes skin irritation	[4] [5]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[4] [6]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[4] [6]

These classifications mandate that the compound must be handled with appropriate engineering controls and personal protective equipment to prevent exposure via ingestion, skin contact, eye contact, or inhalation.[\[2\]](#)

Section 2: The Core of Safety: Risk Assessment and Mitigation

Every experimental protocol involving **2-Bromo-1-chloro-3,5-difluorobenzene** must begin with a thorough risk assessment. The key is to move from hazard identification to risk mitigation through a combination of engineering controls, administrative procedures, and personal protective equipment.

2.1: Engineering Controls - The First Line of Defense

The most effective way to prevent exposure is to physically remove the hazard from the operator's breathing zone and prevent environmental release.

- Chemical Fume Hood: Due to its classification for respiratory irritation (H335), all manipulations of this compound, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood.[\[4\]](#)[\[6\]](#) This is a non-negotiable control to ensure vapors or dusts are effectively captured and exhausted.
- Ventilation: The laboratory must be well-ventilated to handle any fugitive emissions.[\[7\]](#) Eyewash stations and safety showers must be located in the immediate vicinity of the

workstation for rapid response in case of accidental contact.[\[7\]](#)[\[8\]](#)

2.2: Personal Protective Equipment (PPE) - The Last Barrier

PPE is essential to protect against residual risks that cannot be eliminated by engineering controls. The selection of PPE must be directly correlated with the identified hazards.

Protection Type	Recommended Equipment	Rationale and Best Practices
Eye and Face Protection	Chemical safety goggles and face shield	Standard safety glasses are insufficient. Chemical splash goggles that form a seal around the eyes are required to protect against splashes, as the compound is a serious eye irritant (H319).[6][8] A face shield should be worn over goggles during procedures with a higher risk of splashing.
Hand Protection	Chemically resistant gloves (Nitrile, Neoprene)	To prevent skin irritation (H315), gloves are mandatory. [4][5] Nitrile or neoprene gloves provide adequate protection for incidental contact. Always check manufacturer compatibility charts and change gloves immediately if contamination is suspected.[9]
Body Protection	Laboratory coat, protective apron	A flame-resistant lab coat should be worn and kept fully buttoned. For larger-scale operations or when there is a significant risk of splashing, a chemically impervious apron should be worn over the lab coat.[6][9]
Respiratory Protection	NIOSH/MSHA-approved respirator	While a fume hood is the primary control, a respirator with an organic vapor cartridge may be required for

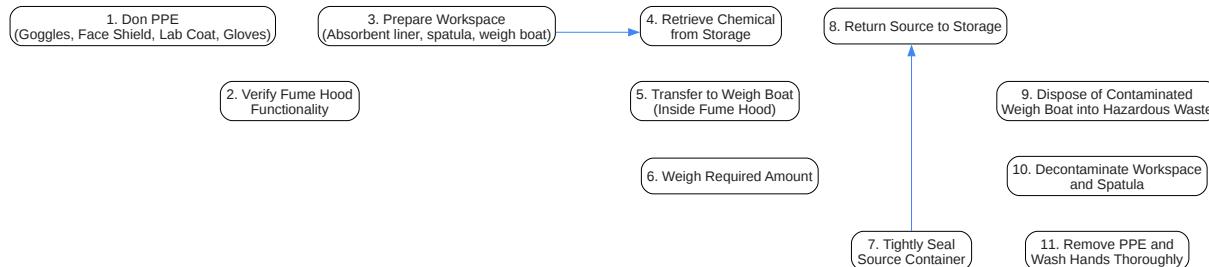
emergency situations or if engineering controls fail.[\[8\]](#)[\[10\]](#)

Section 3: Standard Operating Procedures (SOPs)

Adherence to validated protocols is critical for ensuring safety and reproducibility. The following workflows are designed to be self-validating systems for common laboratory manipulations.

3.1: Workflow for Safe Weighing and Dispensing

This diagram illustrates the critical steps and decision points for safely handling the compound from storage to use.



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Caption: Standard workflow for weighing **2-Bromo-1-chloro-3,5-difluorobenzene**.

3.2: Storage and Incompatibility

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous reactions.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8][11] The storage location should be a designated area for hazardous chemicals, away from heat, sparks, or open flames.[2][12]
- Incompatibilities: Avoid contact with strong oxidizing agents.[2][8] Reactions with strong oxidizers can be exothermic and potentially violent, releasing hazardous fumes.

Section 4: Emergency Response Protocols

Preparedness is paramount. All personnel must be trained on how to respond to accidental exposures and releases.

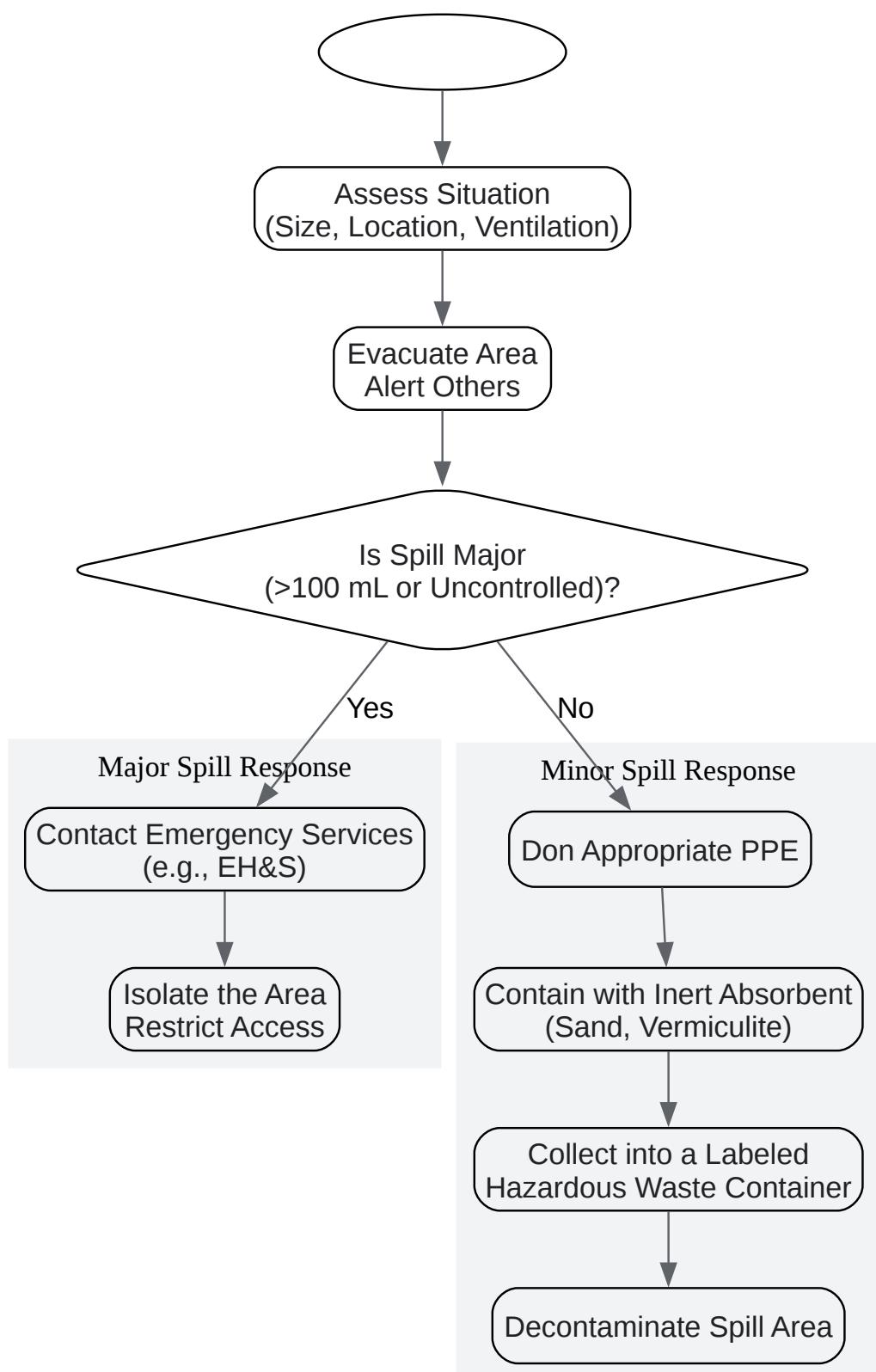
4.1: First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Seek immediate medical attention.[2]
- Skin Contact: Remove all contaminated clothing and wash the affected area with soap and plenty of water.[5] If skin irritation persists, seek medical advice.[7]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[13][14]

4.2: Spill Response

A calm and systematic response to a chemical spill is essential to ensure safety.



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Caption: Decision tree for responding to a chemical spill.

For any spill, avoid breathing vapors and ensure adequate ventilation.[3][6] Use non-sparking tools for cleanup to prevent ignition if any flammable solvents are present.[8][11]

Section 5: Waste Disposal

2-Bromo-1-chloro-3,5-difluorobenzene and any materials contaminated with it are considered hazardous waste.[13]

- Collection: Collect waste in a clearly labeled, sealed container compatible with the chemical. [10]
- Disposal: Disposal must be handled by a licensed hazardous waste disposal company.[10] Do not pour this chemical down the drain or dispose of it with regular trash.[13] Adherence to all local, state, and federal regulations is mandatory.[10]

Conclusion

2-Bromo-1-chloro-3,5-difluorobenzene is a powerful tool for chemical synthesis. Its potential, however, can only be safely unlocked through a disciplined and informed approach to handling. By understanding its chemical properties, rigorously applying engineering controls and PPE, adhering to established protocols, and being prepared for emergencies, researchers can mitigate the risks and continue to drive innovation in science and medicine.

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